

Application Note: Purification & Isolation of 3-(1-Piperidinylmethyl)-morpholine 2HCl

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Compound of Interest

Compound Name: 3-(1-Piperidinylmethyl)-morpholine
2HCl

Cat. No.: B12102014

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Executive Summary

3-(1-Piperidinylmethyl)-morpholine dihydrochloride is a critical intermediate in the synthesis of neuroactive compounds and kinase inhibitors. Its structure contains two basic nitrogen centers: a secondary amine within the morpholine ring (pKa ~8.4) and a tertiary amine in the piperidine ring (pKa ~10.1).

The primary purification challenge lies in its high water solubility and the difficulty of separating the dihydrochloride salt from mono-protonated species or inorganic salts trapped during synthesis. This guide provides a Fractional Recrystallization Protocol favored over chromatography for scale-up, ensuring >98% purity.

Chemical Properties & Solubility Profile[1][2][3]

Understanding the solubility differential is key to the purification strategy.

Solvent	Free Base Solubility	2HCl Salt Solubility	Role in Protocol
Water	Low/Moderate	Very High	Avoid (Loss of yield)
Methanol (MeOH)	High	High	Good Solvent (Dissolution)
Ethanol (EtOH)	High	Moderate (Hot)	Primary Solvent (Crystallization)
Isopropanol (IPA)	High	Low	Anti-Solvent (Precipitation)
Diethyl Ether	High	Insoluble	Wash Solvent
Dichloromethane	High	Insoluble	Extraction of Free Base

Pre-Purification: Free Base Extraction

Before salt formation, the crude reaction mixture must be stripped of non-basic impurities.

Objective: Remove neutral organic byproducts and inorganic salts.

- Dissolution: Dissolve crude reaction residue in Dichloromethane (DCM) (10 mL per gram of crude).
- Alkaline Wash: Wash the organic phase with 1N NaOH (2x).
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) Ensures both amine centers are deprotonated (Free Base form), keeping them in the DCM layer.
- Brine Wash: Wash with saturated NaCl solution to remove residual water.
- Drying: Dry organic layer over anhydrous Na₂SO₄. Filter and evaporate DCM to obtain the Crude Free Base Oil.

Protocol A: Salt Formation & Crude Precipitation

Do not attempt to crystallize directly from the reaction mixture. Isolate the crude salt first.

Reagents:

- Crude Free Base Oil (from Section 3)
- HCl source: 4M HCl in Dioxane (preferred) or anhydrous HCl gas.
- Solvent: Absolute Ethanol (EtOH).[4]

Procedure:

- Solubilization: Dissolve the Crude Free Base Oil in a minimal volume of Absolute Ethanol (approx. 5 mL/g) at room temperature.
- Acidification: Place the flask in an ice bath (0–5°C). Dropwise, add 4M HCl in Dioxane (2.5 equivalents).
 - Observation: The solution will warm slightly (exothermic). A white precipitate may form immediately.
- Aging: Stir the slurry at 0°C for 1 hour, then allow it to warm to room temperature for 30 minutes.
 - Why? This "aging" allows the crystal lattice to organize, trapping fewer impurities than rapid precipitation.
- Precipitation: If no solid forms, slowly add Diethyl Ether (anti-solvent) until persistent turbidity is observed.
- Filtration: Filter the solid under vacuum/nitrogen. Wash the cake with cold Et₂O.
- Result: Crude **3-(1-Piperidinylmethyl)-morpholine 2HCl** (hygroscopic off-white solid).

Protocol B: Fractional Recrystallization (Purification)

This is the critical step to remove mono-salts and isomeric impurities.

System: Ethanol / Isopropanol (IPA) Gradient.

- Dissolution: Place the Crude Salt in a round-bottom flask with a reflux condenser. Add hot Ethanol (70°C) in small portions.
 - Target: Add just enough EtOH to dissolve the solid completely at boiling point.
- Hot Filtration (Optional): If insoluble particles (inorganic salts) remain, filter the hot solution rapidly through a glass frit.
- Nucleation: Remove from heat. While the solution is still hot, add Isopropanol (IPA) dropwise until a faint cloudiness persists.
- Re-dissolution: Add 1-2 drops of Ethanol to clear the solution.
- Controlled Cooling:
 - Wrap the flask in a towel to cool slowly to room temperature (2–3 hours).
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) Slow cooling promotes the growth of pure 2HCl crystals while excluding impurities.
 - Once at room temperature, move to a fridge (4°C) for 12 hours.
- Collection: Filter the white crystalline needles.
- Drying: Dry in a vacuum oven at 40°C over P₂O₅ for 24 hours.
 - Critical: The 2HCl salt is hygroscopic. P₂O₅ is required to remove bound water.

Quality Control & Analytical Validation

HPLC Method (Purity Check)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μm).
- Mobile Phase A: 0.1% TFA in Water (suppresses silanol interactions).
- Mobile Phase B: Acetonitrile.

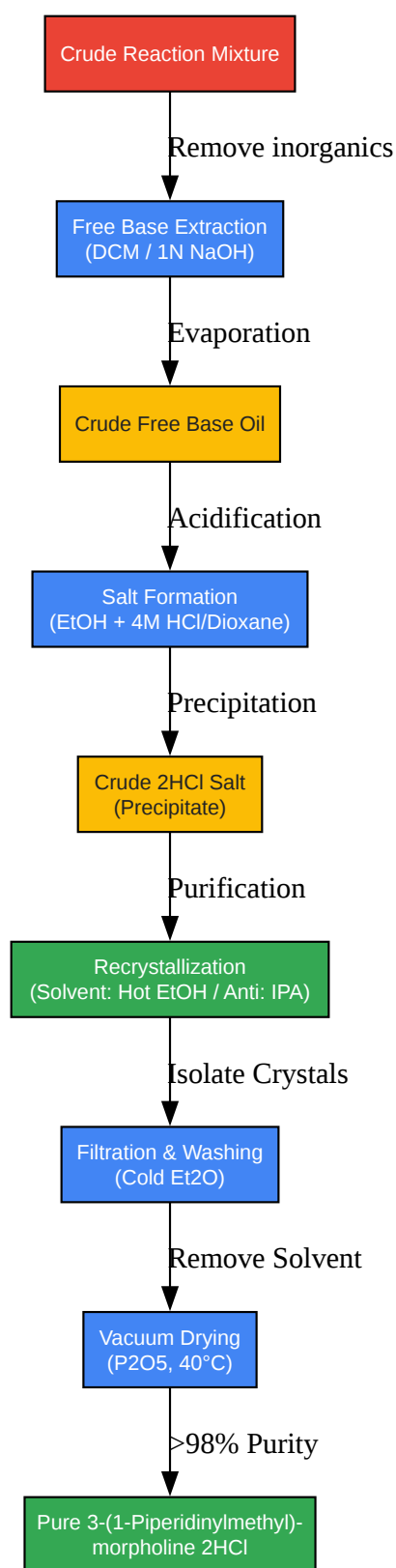
- Gradient: 5% B to 60% B over 15 minutes.
- Detection: UV @ 210 nm (low wavelength required due to lack of chromophores).

Chloride Titration

To confirm the formation of the dihydrochloride (2HCl) vs. monohydrochloride:

- Dissolve 50 mg of product in deionized water.
- Titrate with 0.1 M AgNO₃ using a chromate indicator (Mohr's method) or potentiometric titration.
- Target: Cl⁻ content should be ~27.5% by weight (Calculated for C₁₀H₂₂Cl₂N₂O).

Process Workflow (Graphviz)



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Figure 1: Step-by-step purification workflow from crude reaction mixture to pure dihydrochloride salt.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
"Oiling Out"	Impurities preventing crystal lattice formation; cooling too fast.	Re-heat to dissolve. Add more Ethanol (solvent). Cool very slowly. Scratch glass to induce nucleation.
Hygroscopicity	Salt absorbing atmospheric water.	Handle in a glovebox or low-humidity room. Store under Argon. Dry over P ₂ O ₅ .
Low Yield	Product too soluble in EtOH; excess solvent used.	Concentrate the mother liquor by 50% and cool again (Second Crop). Use more IPA (anti-solvent).
Sticky Solid	Residual solvent or mono-salt presence.	Triturate (grind under solvent) with anhydrous Diethyl Ether to remove sticky residues.

References

- Title: Synthesis of 2-Piperidin-1-ylmethyl-morpholine and its Derivatives: A Technical Guide.
- Purification of Amine Salts
 - Title: Recrystallization Guide: Process, Procedure, Solvents.[3]
 - Source: Mettler Toledo Technical Library.
 - URL:[[Link](#)]
- General Properties of Morpholine HCl Salts
 - Title: 4-(3-Piperidinylmethyl)morpholine dihydrochloride Properties.[5]

- Source: PubChem Compound Summary.[6]
- URL:[[Link](#)][5]

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Sources

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- [4. m.youtube.com \[m.youtube.com\]](#)
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